

Safeguarding Researchers: A Comprehensive Guide to Handling LY2940094 Tartrate

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Compound of Interest

Compound Name: LY2940094 tartrate

Cat. No.: B608729

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For Immediate Use by Laboratory Professionals

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **LY2940094 tartrate**. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

LY2940094 is a potent and selective nociception receptor (NOP) antagonist.^{[1][2][3][4]} As with any potent pharmaceutical compound, meticulous handling is required to minimize exposure risk. While a specific, comprehensive Safety Data Sheet (SDS) for **LY2940094 tartrate** is not readily available in the public domain, the following guidelines are based on best practices for handling high-potency active pharmaceutical ingredients (HPAPIs).

Personal Protective Equipment (PPE)

Due to the potent nature of **LY2940094 tartrate**, a comprehensive PPE strategy is mandatory to prevent skin contact, inhalation, and ingestion. The multi-layered approach detailed below provides head-to-toe protection.

PPE Component	Specification	Rationale
Gloves	Double-gloving with nitrile gloves	Prevents direct skin contact. Double-gloving provides an extra layer of protection against tears and contamination.
Body Covering	Disposable coverall ("bunny suit") with integrated hood and shoe covers	Ensures full-body protection from particulate and splash contamination. [5]
Respiratory Protection	Powered Air-Purifying Respirator (PAPR)	For operations with a high risk of aerosol or dust generation, such as weighing and reconstituting the solid compound, a PAPR is recommended to provide a high level of respiratory protection. [6] [7] For other tasks, a well-fitted N95 respirator may be sufficient, but a risk assessment should be performed.
Eye Protection	Chemical splash goggles or a full face shield	Protects eyes from splashes and airborne particles. [5] Goggles should be worn even when using a PAPR with a hood to ensure a complete seal.
Footwear	Dedicated, slip-resistant laboratory shoes	To be worn under shoe covers to prevent contamination of personal footwear and reduce the risk of slips. [5]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **LY2940094 tartrate** from receipt to disposal is crucial for safety.

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- The compound should be stored in a tightly sealed container in a freezer, with recommended temperatures at -20°C for short-term storage (up to one month) and -80°C for long-term storage (up to six months).^[1]
- The storage location should be clearly labeled as containing a potent compound.

Weighing and Reconstitution

- All manipulations of solid **LY2940094 tartrate** must be conducted in a containment device such as a glove box or a powder containment hood to minimize the risk of inhalation.
- Use dedicated utensils (spatulas, weigh boats) for handling the compound. These should be disposed of as hazardous waste after use.
- When reconstituting, add the solvent slowly to the solid to avoid generating dust. A common solvent is DMSO.^[1]

Experimental Use

- When working with solutions of **LY2940094 tartrate**, handle them within a chemical fume hood.
- Ensure all labware that comes into contact with the compound is properly decontaminated or disposed of as hazardous waste.

Decontamination

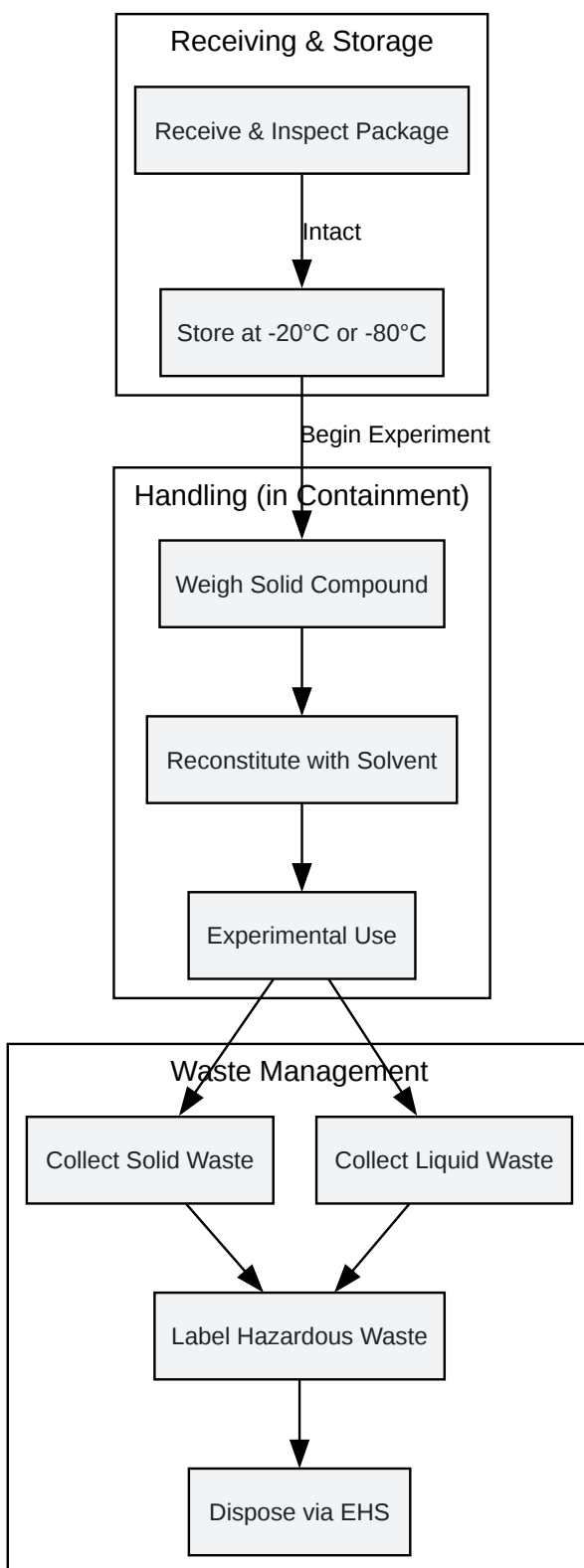
- All surfaces and equipment that may have come into contact with **LY2940094 tartrate** should be decontaminated. A common procedure involves wiping surfaces with a suitable solvent (e.g., 70% ethanol) followed by a cleaning agent.^[8] All cleaning materials must be disposed of as hazardous waste.

Disposal Plan: Managing LY2940094 Tartrate Waste

All waste generated from handling **LY2940094 tartrate** must be treated as hazardous waste. Never dispose of this compound or its waste down the drain or in regular trash.^[9]

- Solid Waste: Unused or expired compound, contaminated gloves, pipette tips, weigh boats, and other disposable labware should be placed in a dedicated, sealed, and clearly labeled hazardous waste container.^[8]
- Liquid Waste: All solutions containing **LY2940094 tartrate** should be collected in a sealed, leak-proof, and shatter-resistant hazardous waste container.^[8]
- Labeling: All hazardous waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**LY2940094 tartrate**," and any other components in the waste stream.^{[8][9]}
- Collection: Arrange for the collection of hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.^[9]

Workflow for Safe Handling of LY2940094 Tartrate



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Caption: Workflow for the safe handling and disposal of **LY2940094 tartrate**.

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